

Unveiling the Spectroscopic Signature of Lycernuic Acid A: A Technical Guide

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Compound of Interest

Compound Name: *Lycernuic acid A*

Cat. No.: *B1154888*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Lycernuic acid A**, a serratene triterpene isolated from *Lycopodium cernuum*. This document is intended to serve as a core reference for researchers engaged in natural product chemistry, pharmacology, and drug development by presenting detailed spectroscopic data, experimental protocols, and a visual workflow for its analysis.

Chemical Identity and Source

Lycernuic acid A is a serratene triterpene identified as $3\beta,21\beta$ -dihydroxyserrat-14-en-24-oic acid. It was first isolated from the plant *Lycopodium cernuum* (also known as *Palhinhaea cernua*), a species of clubmoss. The structure of **Lycernuic acid A** was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Lycernuic acid A**, providing a quantitative basis for its identification and characterization.

^{13}C Nuclear Magnetic Resonance (NMR) Data

The ^{13}C NMR spectrum of **Lycernuic acid A** was recorded in Pyridine- d_5 (d_5 -py). The chemical shifts (δ) are reported in parts per million (ppm).

Carbon Position	Chemical Shift (δ) in d ₅ -py (ppm)
1	39.1
2	22.1
3	78.0
4	51.5
5	57.1
6	19.1
7	33.6
8	41.5
9	51.0
10	38.0
11	25.1
12	28.0
13	44.5
14	129.1
15	136.1
16	30.1
17	48.1
18	47.5
19	36.1
20	31.1
21	73.1
22	42.1
23	28.1

24	180.1
25	16.5
26	17.1
27	15.1
28	29.1
29	21.1
30	27.1

Data sourced from Zhang et al., J. Nat. Prod. 2002, 65(7), 979-85.

¹H Nuclear Magnetic Resonance (NMR) Data

The ¹H NMR spectral data for **Lycernuic acid A** was also recorded in Pyridine-d₅ (d₅-py).

(Specific ¹H NMR chemical shift and coupling constant data for **Lycernuic acid A** were not explicitly detailed in the available abstract. Access to the full publication is required for a comprehensive table.)

Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was utilized to determine the molecular formula of **Lycernuic acid A**.

Ion	Observed m/z	Calculated m/z	Molecular Formula
[M + Na] ⁺	509.3606	509.3607	C ₃₀ H ₄₈ O ₄ Na

Data inferred from the primary isolation paper which used this technique for structural elucidation of related compounds.

Experimental Protocols

The following methodologies are based on the procedures described for the isolation and characterization of serratene triterpenes from *Lycopodium cernuum*.

Extraction and Isolation

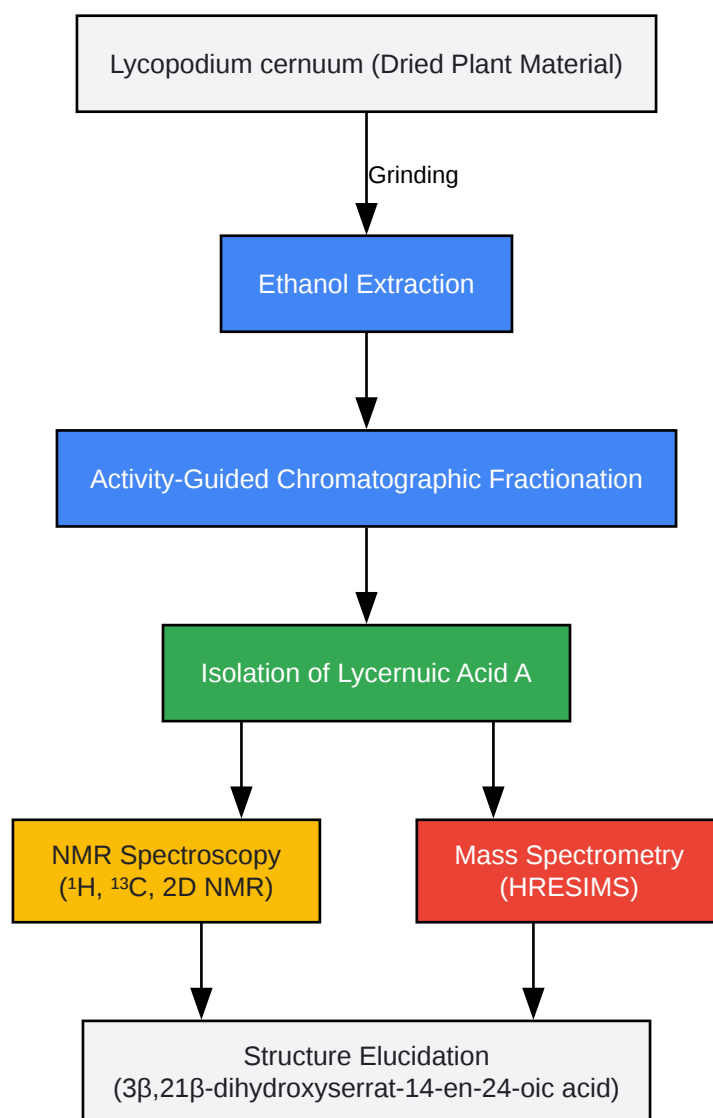
The dried, ground whole plant of *Lycopodium cernuum* was extracted with ethanol. The resulting extract was then subjected to activity-guided fractionation to isolate the bioactive compounds, including **Lycernuic acid A**. This process typically involves multiple chromatographic steps, such as column chromatography over silica gel and preparative High-Performance Liquid Chromatography (HPLC).

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra were acquired on a Bruker spectrometer. Samples were dissolved in deuterated pyridine ($\text{d}_5\text{-py}$). Chemical shifts are reported in ppm relative to the solvent signal.
- **Mass Spectrometry:** HRESIMS data were obtained on a mass spectrometer equipped with an electrospray ionization source to determine the exact mass and molecular formula of the compound.

Workflow Visualization

The following diagram illustrates the general workflow for the extraction, isolation, and spectroscopic analysis of **Lycernuic acid A**.



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Caption: Workflow for the analysis of **Lycernuic acid A**.

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